

Technical Dossier: Physicochemical Properties of 3-Bromo-4-ethoxy-5-fluoroaniline

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Compound of Interest

Compound Name: 3-Bromo-4-ethoxy-5-fluoroaniline

Cat. No.: B059741

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For: Researchers, Scientists, and Drug Development Professionals Subject: Determination of Molecular Weight for **3-Bromo-4-ethoxy-5-fluoroaniline**

This document provides a detailed account of the molecular properties of **3-Bromo-4-ethoxy-5-fluoroaniline**, with a primary focus on the determination of its molecular weight.

Compound Identification

The subject of this analysis is **3-Bromo-4-ethoxy-5-fluoroaniline**. Its structural and molecular formulas have been determined as follows:

- Systematic Name: **3-Bromo-4-ethoxy-5-fluoroaniline**
- Molecular Formula: C_8H_9BrFNO
- Structure: An aniline core substituted with bromine, ethoxy, and fluorine groups at the 3, 4, and 5 positions, respectively.

Quantitative Data Summary

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **3-Bromo-4-ethoxy-5-fluoroaniline** is based on its empirical formula and the standard atomic weights of each element as recognized by the International Union of Pure and Applied Chemistry (IUPAC).

Component	Symbol	Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	8	12.011[1][2][3][4]	96.088
Hydrogen	H	9	1.008[5][6][7][8]	9.072
Bromine	Br	1	79.904[9][10][11] [12]	79.904
Fluorine	F	1	18.998[13][14] [15][16]	18.998
Nitrogen	N	1	14.007[17][18] [19][20][21]	14.007
Oxygen	O	1	15.999[22][23] [24][25][26]	15.999
Total Molecular Weight	C ₈ H ₉ BrFNO	234.068		

A molecular weight of 234.07 g/mol is cited by commercial suppliers for this compound, which aligns with the calculated value.

Experimental Protocols

The determination of a compound's molecular weight from its chemical formula is a theoretical calculation and does not involve a direct experimental procedure. The protocol is as follows:

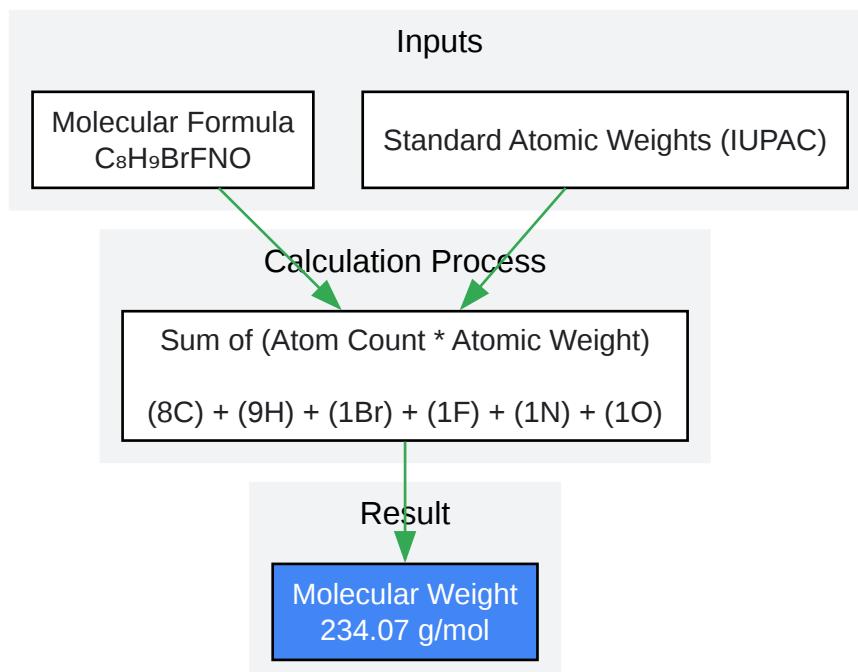
Protocol: Calculation of Molecular Weight from Molecular Formula

- Determine the Molecular Formula: Identify the chemical formula of the compound (e.g., C₈H₉BrFNO) through structural analysis, typically confirmed by methods such as Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry.
- Identify Constituent Elements: List all unique elements present in the formula (Carbon, Hydrogen, Bromine, Fluorine, Nitrogen, Oxygen).

- Count Atoms: For each element, count the number of atoms present in a single molecule as indicated by the subscripts in the molecular formula.
- Obtain Standard Atomic Weights: Refer to the IUPAC Periodic Table for the standard atomic weight of each element. These weights are a weighted average of the masses of an element's naturally occurring isotopes.
- Calculate Total Mass for Each Element: For each element, multiply its atom count by its standard atomic weight.
- Sum for Total Molecular Weight: Sum the total masses calculated for each constituent element to arrive at the final molecular weight of the compound, expressed in grams per mole (g/mol).

Logical Workflow Visualization

The following diagram illustrates the logical process for calculating the molecular weight of **3-Bromo-4-ethoxy-5-fluoroaniline**.



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Workflow for Molecular Weight Determination.

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